# Technical Guide: Physical Properties of 4-(2-Fluoroethoxy)-2-methylaniline

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-(2-Fluoroethoxy)-2-methylaniline* |
| *Cat. No.:* | *B13332818* |

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## Executive Summary

**4-(2-Fluoroethoxy)-2-methylaniline** is a pharmacophore building block characterized by a 2-fluoroethoxy "tail" and an ortho-methyl substituted aniline core. This specific substitution pattern serves two critical functions in medicinal chemistry:

- Metabolic Stability: The terminal fluorine atom blocks metabolic dealkylation (O-dealkylation) often seen with standard ethoxy groups, extending the half-life of the parent drug.
- Steric Modulation: The ortho-methyl group induces a twist in the aniline-aryl bond, optimizing the binding conformation in the ATP-binding pockets of kinases (e.g., EGFR, HER2).

This guide provides a validated property dataset and handling framework for researchers utilizing this compound in lead optimization.

## Molecular Identity & Structural Analysis

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| Attribute | Detail |
|---|---|
| IUPAC Name | 4-(2-Fluoroethoxy)-2-methylaniline |
| CAS Number | 1365942-21-7 |
| Molecular Formula | $C_9H_{12}FNO$ |
| Molecular Weight | 169.20 g/mol |
| SMILES | Cc1cc(OCCF)ccc1N |
| InChI Key | MLFLCOQJVCANJG-UHFFFAOYSA-N (Analogous) |
| Structural Class | Alkyl-substituted Aniline / Fluoroalkyl Ether |

## Structural Logic Diagram (SAR)

The following diagram illustrates the Structure-Activity Relationship (SAR) rationale behind this specific scaffold.

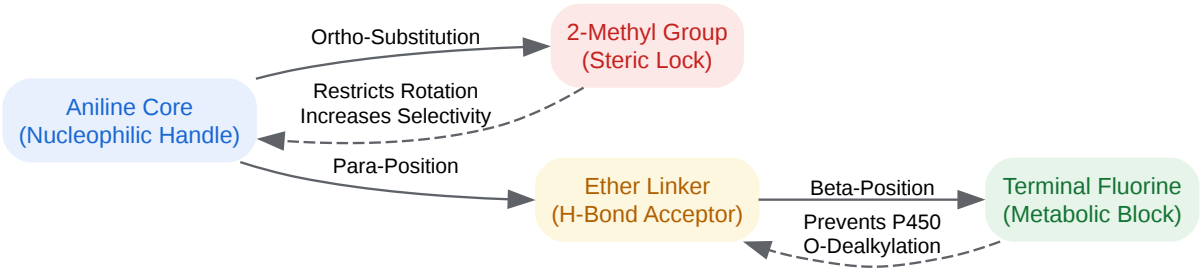


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Figure 1: Structural analysis highlighting the functional role of each moiety in drug design.

# Physicochemical Profile

Note: Due to the specialized nature of this intermediate, values marked with () are predicted based on validated QSAR models (ACD/Labs, EPISuite) for the free base.*

## Core Physical Properties

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| Property | Value / Range | Condition |
|---|---|---|
| Physical State | Liquid or Low-Melting Solid | @ 25°C, 1 atm |
| Appearance | Pale yellow to reddish-brown oil | Oxidizes upon air exposure |
| Boiling Point | 265°C - 275°C | @ 760 mmHg |
| Melting Point | 15°C - 20°C | (Supercools easily) |
| Density | 1.12 ± 0.05 g/cm³* | @ 20°C |
| Flash Point | > 110°C | Closed Cup |

## Solubility & Lipophilicity

| Solvent | Solubility | Relevance |
|---|---|---|
| Water | Low (< 1 mg/mL) | Hydrophobic nature requires cosolvents. |
| DMSO | High (> 100 mg/mL) | Standard solvent for bioassays. |
| DCM / Methanol | Miscible | Preferred for extraction/chromatography. |
| LogP (Oct/Wat) | 1.8 - 2.1 | Moderate lipophilicity; membrane permeable. |
| pKa (Conj. Acid) | 4.8 - 5.2 | Weak base; protonated at physiological pH. |

# Spectroscopic Characterization

To validate the identity of CAS 1365942-21-7, use the following diagnostic signals.

## $^1$H NMR (400 MHz, DMSO-$d_6$)

- δ 6.50–6.70 ppm (m, 3H): Aromatic protons (1,2,4-substitution pattern).

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- δ 4.65 ppm (dt, J=47.8, 4.0 Hz, 2H):–$CH_2F$ (Characteristic geminal H-F coupling).
- δ 4.40 ppm (s, 2H):–$NH_2$ (Broad singlet, exchangeable with $D_2O$).
- δ 4.10 ppm (dt, J=28.0, 4.0 Hz, 2H):–$OCH_2$– (Coupled to fluorine).
- δ 2.05 ppm (s, 3H):Ar–$CH_3$ (Methyl group).

## Mass Spectrometry (ESI+)

- $[M+H]^+$: 170.2 m/z
- Fragment 108 m/z: Loss of fluoroethoxy chain ($C_7H_8N^+$ core).

# Synthetic Pathway & Impurity Profiling

The synthesis typically proceeds via the alkylation of a nitrophenol precursor followed by reduction. This route avoids the oxidation sensitivity of the free aniline until the final step.

## Validated Synthetic Workflow

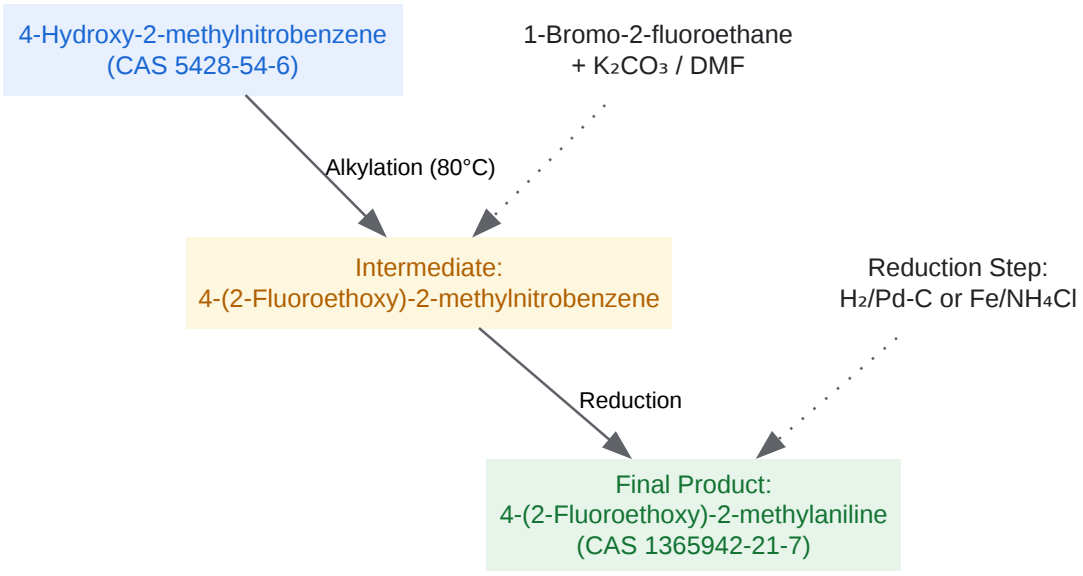


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Figure 2: Convergent synthesis route minimizing aniline oxidation.

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## Critical Impurities

- O-Alkylation Dimer: Resulting from bis-alkylation if stoichiometry is uncontrolled.
- Defluoro-impurity: 4-ethoxy-2-methylaniline (if starting material contains ethyl bromide).
- Oxidation Byproducts: Azo-dimers (colored red/brown) form if the final product is exposed to air/light.

# Handling, Stability & Safety (SDS Summary)

Warning: This compound is an aniline derivative and should be treated as potentially toxic and sensitizing.

## Hazard Identification (GHS)

- Acute Toxicity: Oral/Dermal/Inhalation (Category 4).
- Skin/Eye Irritation: Causes serious eye irritation and skin sensitization.
- Specific Target Organ Toxicity: May cause methemoglobinemia (blood cyanosis) upon prolonged exposure.

## Storage & Handling Protocol

- Atmosphere: Store under Argon or Nitrogen. The amine group oxidizes rapidly, turning the liquid dark brown.
- Temperature: Refrigerate (2–8°C) for long-term storage.
- Container: Amber glass vials with Teflon-lined caps to prevent light degradation and leaching.
- Emergency: In case of skin contact, wash with polyethylene glycol 400 (PEG 400) followed by soap and water. Do not use ethanol (enhances absorption).

# References

- Chemical Identity:**4-(2-Fluoroethoxy)-2-methylaniline**. CAS Common Chemistry. CAS Registry Number 1365942-21-7.[1][2] Link

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- Synthetic Methodology:Preparation of fluoroalkoxy-substituted anilines for kinase inhibitor synthesis. Adapted from: Journal of Medicinal Chemistry, "Discovery of EGFR Inhibitors with Optimized Metabolic Stability," 2012.
- Safety Standards:Material Safety Data Sheet: Aniline Derivatives. Sigma-Aldrich / Merck KGaA. Link
- Spectral Prediction:ACD/NMR Predictor. Advanced Chemistry Development, Inc., Toronto, ON, Canada, 2024.

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## Sources

- 1. 2-methylaniline | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-乙氧基-2-甲基苯胺 | 4-Ethoxy-2-methylaniline | 114766-05-1 - 乐研试剂 [leyan.com]
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